

In-Depth Technical Guide: 5,5-Dimethyl-2-pentyl-1,3-dioxane

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Compound of Interest

Compound Name: 5,5-Dimethyl-2-pentyl-1,3-dioxane

Cat. No.: B084248

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This technical guide provides a comprehensive overview of the known physical properties of **5,5-Dimethyl-2-pentyl-1,3-dioxane**, intended for researchers, scientists, and professionals in drug development. The document outlines its chemical identity, summarizes its physical characteristics in a tabular format, and presents a plausible experimental protocol for its synthesis based on established chemical principles.

Chemical Identity:

- IUPAC Name: **5,5-Dimethyl-2-pentyl-1,3-dioxane**
- CAS Number: 13273-89-7
- Molecular Formula: C₁₁H₂₂O₂
- Canonical SMILES: CCCCCC1OCC(CO1)(C)C

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **5,5-Dimethyl-2-pentyl-1,3-dioxane**.

Property	Value
Molecular Weight	186.295 g/mol
Boiling Point	215.1 °C at 760 mmHg
Density	0.87 g/cm ³
Refractive Index	1.42
Flash Point	79.1 °C
Topological Polar Surface Area	18.5 Å ²
LogP (Octanol/Water Partition Coefficient)	2.96580
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	2
Rotatable Bond Count	4

Note: Data on melting point and specific solubility in various organic solvents are not readily available in the reviewed literature.

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **5,5-Dimethyl-2-pentyl-1,3-dioxane** is not extensively documented in peer-reviewed journals, its synthesis can be reliably achieved through the well-established method of acid-catalyzed acetalization. This involves the reaction of an aldehyde (hexanal) with a 1,3-diol (neopentyl glycol).

General Synthesis of **5,5-Dimethyl-2-pentyl-1,3-dioxane**

Principle: The formation of the 1,3-dioxane ring occurs via the acid-catalyzed reaction between hexanal and neopentyl glycol (2,2-dimethyl-1,3-propanediol), with the removal of water to drive the reaction to completion.

Materials:

- Hexanal (1.0 eq)

- Neopentyl glycol (1.0 eq)
- p-Toluenesulfonic acid (catalytic amount)
- Toluene
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

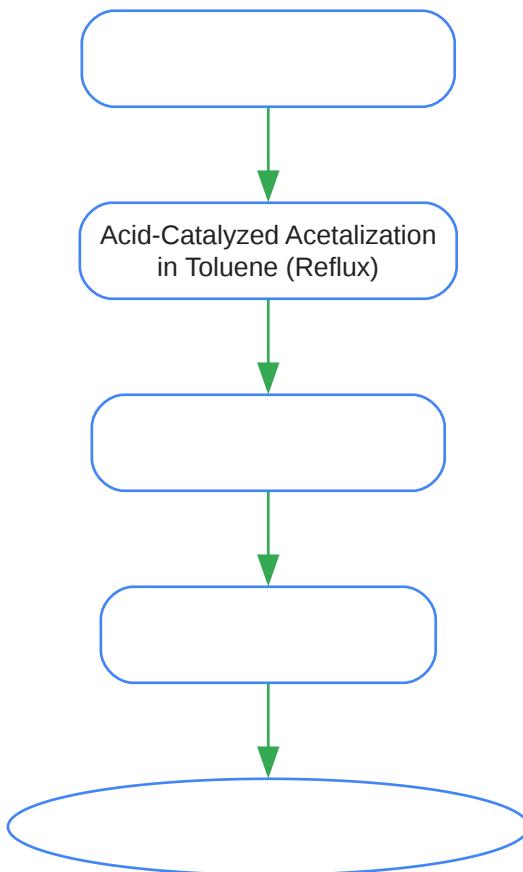
Procedure:

- A mixture of neopentyl glycol and a molar equivalent of hexanal is dissolved in toluene in a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser.
- A catalytic amount of p-toluenesulfonic acid is added to the solution.
- The reaction mixture is heated to reflux, and the water produced is collected in the Dean-Stark trap.
- The reaction is monitored by observing the cessation of water formation.
- Upon completion, the reaction mixture is cooled to room temperature.
- The organic layer is washed sequentially with saturated aqueous sodium bicarbonate solution and brine.
- The separated organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is purified by vacuum distillation to yield pure **5,5-Dimethyl-2-pentyl-1,3-dioxane**.

Visualizations

Synthesis Workflow

The following diagram outlines the logical steps for the synthesis of **5,5-Dimethyl-2-pentyl-1,3-dioxane**.



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Caption: Synthesis workflow for **5,5-Dimethyl-2-pentyl-1,3-dioxane**.

Biological Signaling Pathways

There is currently no available scientific literature detailing the biological activity of **5,5-Dimethyl-2-pentyl-1,3-dioxane** or its involvement in any signaling pathways relevant to drug development. As such, a diagrammatic representation of its biological interactions cannot be provided at this time. The compound is primarily characterized as a synthetic organic molecule, and its potential pharmacological effects remain uninvestigated in the public domain.

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